

Introduction: The Scientific Significance of a Functionalized Indole

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Compound of Interest

Compound Name: 4-Nitro-1H-indole-2-carboxylic acid

CAS No.: 16732-60-8

Cat. No.: B1316922

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The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic drugs. The introduction of a nitro group at the 4-position and a carboxylic acid at the 2-position of the indole ring creates a molecule with distinct electronic and chemical properties. The electron-withdrawing nature of the nitro group significantly influences the reactivity of the indole ring, while the carboxylic acid provides a handle for further chemical modifications, such as amide bond formation.

This compound serves as a key building block in the development of novel pharmaceuticals, particularly in the synthesis of indole derivatives with diverse biological activities.[1] Research has highlighted the potential of the indole-2-carboxylic acid scaffold in developing inhibitors for critical enzymes like HIV-1 integrase.[2][3] Furthermore, its utility extends to materials science, where it is employed in the creation of dyes and pigments.[1] A thorough and accurate chemical characterization is the foundational step for any of these applications, ensuring the identity, purity, and stability of the compound.

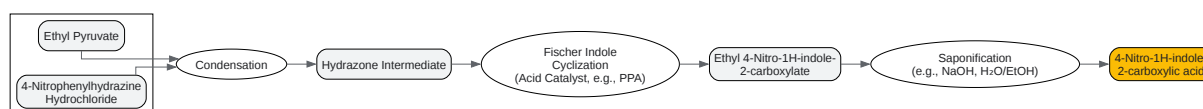
Core Physicochemical Properties

A precise understanding of the physicochemical properties of **4-Nitro-1H-indole-2-carboxylic acid** is essential for its handling, storage, and application in subsequent synthetic steps. The compound typically presents as a yellow solid and should be stored under refrigerated conditions (0-8 °C) to maintain its integrity.[1]

Property	Value	Source
CAS Number	16732-60-8	[1]
Molecular Formula	C ₉ H ₆ N ₂ O ₄	[1]
Molecular Weight	206.16 g/mol	[1]
Appearance	Yellow solid	[1]
Purity (Typical)	≥ 95% (by HPLC)	[1]
Storage Conditions	0-8 °C	[1]
Hazard Classification	Irritant	

Synthesis and Purification

The synthesis of **4-Nitro-1H-indole-2-carboxylic acid** can be achieved through several routes. A common and effective method is the Fischer indole synthesis, which involves the reaction of a suitably substituted phenylhydrazine with a pyruvate derivative, followed by cyclization.



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Caption: Fischer indole synthesis workflow for **4-Nitro-1H-indole-2-carboxylic acid**.

Step-by-Step Synthesis Protocol

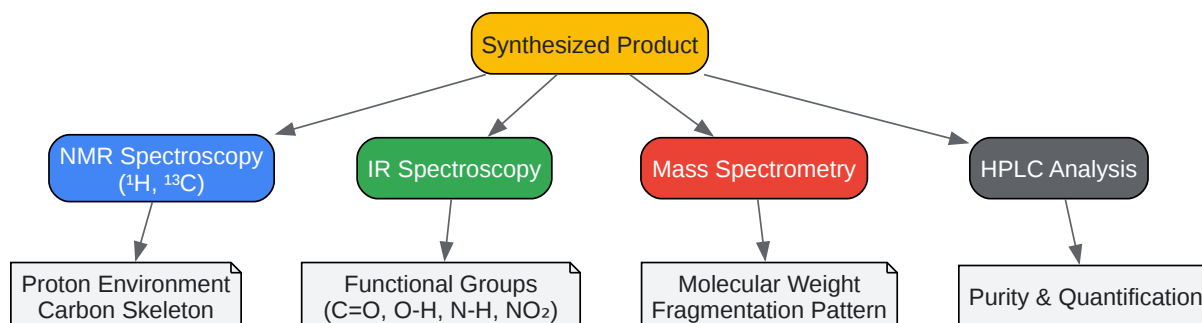
This protocol is a representative example based on the Fischer indole synthesis methodology.
[4]

- **Hydrazone Formation:**
 - Dissolve 4-nitrophenylhydrazine hydrochloride in an aqueous ethanol solution.
 - Add ethyl pyruvate to the solution and stir at room temperature for 30-60 minutes.
 - The resulting precipitate, ethyl pyruvate-4-nitrophenylhydrazone, is collected by filtration, washed with cold ethanol, and dried.
- **Cyclization:**
 - Add the dried hydrazone intermediate to a catalyst such as polyphosphoric acid (PPA) in a suitable solvent like toluene.[4]
 - Heat the mixture to approximately 85-115 °C for 30-60 minutes.[4] The reaction progress should be monitored by Thin Layer Chromatography (TLC).
 - Upon completion, the reaction mixture is cooled and carefully poured into ice water. The resulting solid, ethyl 4-nitro-1H-indole-2-carboxylate, is filtered and washed.
- **Saponification (Ester Hydrolysis):**
 - Suspend the crude ester in a mixture of ethanol and an aqueous solution of sodium hydroxide.
 - Stir the mixture at room temperature for 5-8 hours until the ester is fully hydrolyzed (monitored by TLC).[4]
 - Remove the ethanol under reduced pressure. Dilute the remaining aqueous solution with water and wash with a non-polar solvent (e.g., diethyl ether) to remove any unreacted starting material.

- Cool the aqueous layer in an ice bath and acidify with cold hydrochloric acid to a pH of ~1-2.[4]
- The precipitated **4-Nitro-1H-indole-2-carboxylic acid** is collected by filtration, washed thoroughly with cold water to remove salts, and dried under vacuum.

Spectroscopic Characterization

A combination of spectroscopic techniques is required for the unambiguous structural confirmation of the synthesized product.



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Caption: Integrated workflow for the chemical characterization of the target compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure.

- ¹H NMR Spectroscopy: The proton NMR spectrum provides information on the number and environment of hydrogen atoms. For **4-Nitro-1H-indole-2-carboxylic acid**, the characteristic signals are:
 - Carboxylic Acid Proton (-COOH): A very deshielded, often broad singlet appearing far downfield, typically in the 10-12 ppm region.[5][6] Its integration should correspond to one proton. This signal will disappear upon the addition of D₂O.

- Indole N-H Proton: A broad singlet, typically appearing above 11 ppm. The exact chemical shift is solvent and concentration-dependent. For the related 4-nitroindole, this peak is observed at 12.0 ppm in DMSO-d₆.^[7]
- Aromatic Protons: The protons on the indole ring will appear in the aromatic region (approx. 7.0-8.5 ppm). Due to the substitution pattern, a complex splitting pattern is expected. The proton at the 3-position will likely be a singlet or a narrow doublet, while the protons on the benzene portion of the indole will exhibit characteristic splitting patterns (doublets and triplets).
- ¹³C NMR Spectroscopy: This technique maps the carbon framework of the molecule.
 - Carbonyl Carbon (-COOH): This signal is highly deshielded and will appear in the 160-180 ppm range.^[5]
 - Aromatic Carbons: The carbons of the indole ring will resonate in the 100-140 ppm region. The carbon atom attached to the nitro group will be significantly affected.

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of the dried compound in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆). DMSO-d₆ is the solvent of choice as it effectively solubilizes the compound and allows for the observation of exchangeable protons (N-H and COOH).
- Acquisition: Acquire ¹H and ¹³C NMR spectra on a 400 MHz or higher field spectrometer.
- Analysis: Process the spectra to determine chemical shifts (ppm), integration values, and coupling constants (Hz).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule.

- O-H Stretch (Carboxylic Acid): A very broad and strong absorption band is expected in the 2500-3300 cm⁻¹ region, characteristic of the hydrogen-bonded O-H in a carboxylic acid dimer.^{[5][6][8]}

- N-H Stretch (Indole): A moderate absorption band around 3300-3400 cm^{-1} . This may sometimes be obscured by the broad O-H stretch.
- C=O Stretch (Carbonyl): A very strong and sharp absorption band between 1690-1760 cm^{-1} .
[8]
- N-O Stretch (Nitro Group): Two strong absorption bands are characteristic of the NO_2 group, typically found near 1500-1550 cm^{-1} (asymmetric stretch) and 1300-1360 cm^{-1} (symmetric stretch).
- C=C Stretch (Aromatic): Multiple absorptions of varying intensity in the 1450-1600 cm^{-1} region.

Experimental Protocol: IR Analysis

- Sample Preparation: Prepare a sample using the Attenuated Total Reflectance (ATR) method by placing a small amount of the solid powder directly on the ATR crystal. Alternatively, prepare a KBr pellet by grinding a small amount of the sample with dry potassium bromide.
- Acquisition: Record the spectrum over a range of 4000-400 cm^{-1} .
- Analysis: Identify the characteristic absorption bands corresponding to the functional groups.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural information through its fragmentation pattern.

- Molecular Ion Peak ($[\text{M}]^+$ or $[\text{M}-\text{H}]^-$): In high-resolution mass spectrometry (HRMS), the exact mass of the molecular ion should be observed, confirming the elemental composition ($\text{C}_9\text{H}_6\text{N}_2\text{O}_4$). The expected monoisotopic mass is approximately 206.0328 Da.
- Key Fragmentation Patterns: In mass spectrometry of carboxylic acids, characteristic losses are often observed.
[5]
 - Loss of H_2O (M-18): From the carboxylic acid group.
 - Loss of OH (M-17): Cleavage of the hydroxyl radical.

- Loss of COOH (M-45): Cleavage of the entire carboxylic acid group.
- Loss of NO₂ (M-46): Cleavage of the nitro group.

Experimental Protocol: MS Analysis

- Sample Preparation: Prepare a dilute solution of the compound in a suitable solvent, such as methanol or acetonitrile.
- Acquisition: Analyze the sample using an electrospray ionization (ESI) source coupled to a high-resolution mass spectrometer (e.g., TOF or Orbitrap) in both positive and negative ion modes.
- Analysis: Identify the molecular ion peak and compare its exact mass to the theoretical value. Analyze the fragmentation pattern to further confirm the structure.

Chromatographic Analysis: Purity Assessment

High-Performance Liquid Chromatography (HPLC) is the standard method for determining the purity of **4-Nitro-1H-indole-2-carboxylic acid**.

Experimental Protocol: HPLC Purity Analysis

- Instrumentation: An HPLC system equipped with a UV detector, a C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm), and an autosampler.
- Mobile Phase: A gradient elution is typically employed. For example:
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile. This method is effective for the analysis of indole compounds.^[9]
- Gradient Program: A linear gradient from 10% B to 90% B over 15-20 minutes.
- Flow Rate: 1.0 mL/min.

- Detection: UV detection at a wavelength where the compound has strong absorbance (e.g., 254 nm or 320 nm).
- Sample Preparation: Prepare a stock solution of the compound in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL. Further dilute to an appropriate concentration for analysis (e.g., 0.1 mg/mL).
- Analysis: Inject the sample and integrate the peak areas. Purity is calculated as the percentage of the main peak area relative to the total area of all peaks. A purity of $\geq 95\%$ is a common standard for commercially available samples.[1]

Safety and Handling

4-Nitro-1H-indole-2-carboxylic acid is classified as an irritant. Standard laboratory safety precautions should be followed.

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area or a chemical fume hood. Avoid breathing dust. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place, away from incompatible materials. As recommended, storage at 0-8 °C is ideal.[1]

Conclusion

The comprehensive chemical characterization of **4-Nitro-1H-indole-2-carboxylic acid** is a critical, multi-step process that ensures the material's identity, purity, and suitability for advanced applications in research and development. By systematically employing a suite of analytical techniques—including NMR and IR spectroscopy for structural elucidation, mass spectrometry for molecular weight confirmation, and HPLC for purity assessment—scientists can proceed with confidence in their synthetic and biological investigations. The protocols and insights provided in this guide serve as a robust framework for the validation of this important chemical building block.

References

- CN102020600B - Synthetic method of indole-2-carboxylic acid - Google P
- Design, synthesis and biological evaluation of indole-2-carboxylic acid derivatives as novel HIV-1 integrase strand transfer inhibitors. (2024). RSC Medicinal Chemistry. (URL: [\[Link\]](#))
- Exploring the Physical and Chemical Properties of Carboxylic Acid and their Derivatives - Research and Reviews. (2023). Research and Reviews: Journal of Chemistry. (URL: [\[Link\]](#))
- 4-nitroindole - Organic Syntheses Procedure. (URL: [\[Link\]](#))
- 4-Nitroaniline - Wikipedia. (URL: [\[Link\]](#))
- Oxidation chemistry of indole-2-carboxylic acid: Mechanism and products formed in neutral aqueous solution - ResearchGate. (URL: [\[Link\]](#))
- Design & Synthesis of Novel Nitrofuranyl Indole Carboxylates as Potential Antibacterial Drug Conjugates - ChemRxiv. (URL: [\[Link\]](#))
- Design, synthesis and biological evaluation of indole-2-carboxylic acid derivatives as novel HIV-1 integrase strand transfer inhibitors - RSC Publishing. (URL: [\[Link\]](#))
- CN102020600A - Synthetic method of indole-2-carboxylic acid - Google P
- Design, synthesis and biological evaluation of 7-nitro-1H-indole-2-carboxylic acid derivatives as allosteric inhibitors of fructose-1,6-bisphosphatase - ResearchGate. (URL: [\[Link\]](#))
- CN100491350C - The preparation method of 5-nitroindole-2-carboxylic acid - Google P
- 1H-Indole-2-carboxylic acid, 1-methyl- - the NIST WebBook. (URL: [\[Link\]](#))
- Spectroscopy of Carboxylic Acids and Nitriles - Chemistry LibreTexts. (URL: [\[Link\]](#))
- Indole 2 carboxylic acid - mzCloud. (URL: [\[Link\]](#))
- Safety Data Sheet: 4-Nitrophenol - Carl ROTH. (URL: [\[Link\]](#))
- Nitro Indole Derivatives as Novel Dual-Polarity Matrices for MALDI Mass Spectrometry and Imaging with Broad Applications - PubMed. (URL: [\[Link\]](#))

- Scope of the carboxylic acids and the nitro compounds Reaction conditions - ResearchGate. (URL: [\[Link\]](#))
- Safety Data Sheet: 4-Nitroaniline - Carl ROTH. (URL: [\[Link\]](#))
- Spectroscopy of Carboxylic Acids and Nitriles - Chemistry LibreTexts (Alternative). (URL: [\[Link\]](#))
- IR: carboxylic acids. (URL: [\[Link\]](#))

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Sources

1. chemimpex.com [chemimpex.com]
 2. Design, synthesis and biological evaluation of indole-2-carboxylic acid derivatives as novel HIV-1 integrase strand transfer inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
 3. Design, synthesis and biological evaluation of indole-2-carboxylic acid derivatives as novel HIV-1 integrase strand transfer inhibitors - RSC Advances (RSC Publishing) [pubs.rsc.org]
 4. CN100491350C - The preparation method of 5-nitroindole-2-carboxylic acid - Google Patents [patents.google.com]
 5. chem.libretexts.org [chem.libretexts.org]
 6. chem.libretexts.org [chem.libretexts.org]
 7. 4-Nitroindole(4769-97-5) 1H NMR [m.chemicalbook.com]
 8. orgchemboulder.com [orgchemboulder.com]
 9. researchgate.net [researchgate.net]
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